

Technical Guide: Dimethyl Citraconate Chemical Structure & Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Citraconic acid dimethyl ester*

CAS No.: 617-54-9

Cat. No.: B031520

[Get Quote](#)

Executive Summary

Dimethyl citraconate (CAS: 617-54-9) is the dimethyl ester of citraconic acid, characterized by its (Z)-configuration.^[1] Unlike its trans-isomer (dimethyl mesaconate) or its constitutional isomer (dimethyl itaconate), dimethyl citraconate possesses a unique steric and electronic profile driven by the interaction between the vicinal methyl and ester groups on the cis-alkene.

This compound serves as a high-value dienophile in Diels-Alder cycloadditions, allowing for the rapid construction of complex quaternary carbon centers found in pharmaceutical intermediates. Furthermore, its hydrolytic stability compared to citraconic anhydride makes it an ideal monomer for synthesizing "smart" bio-polymers where precise control over side-chain architecture is required.

Chemical Identity & Structural Analysis^{[1][2]}

Nomenclature and Identifiers

Property	Specification
IUPAC Name	Dimethyl (Z)-2-methylbut-2-enedioate
Common Name	Dimethyl citraconate; Citraconic acid dimethyl ester
CAS Number	617-54-9
Molecular Formula	C ₇ H ₁₀ O ₄
Molecular Weight	158.15 g/mol
SMILES	C/C(=C\C(=O)OC)/C(=O)OC

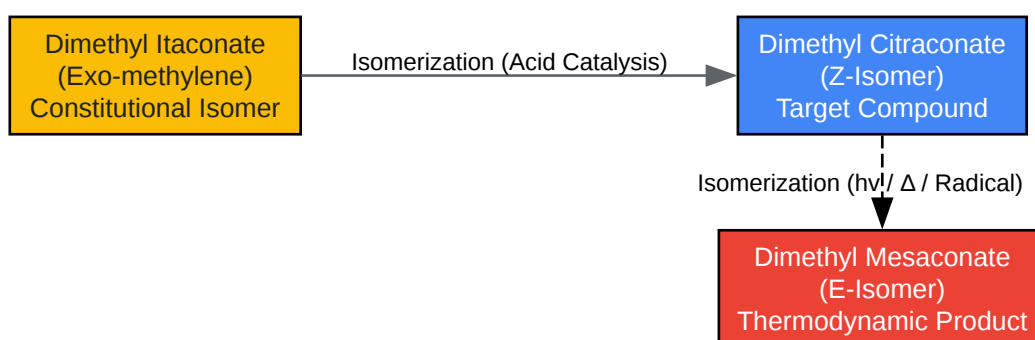
Stereochemical Configuration

Dimethyl citraconate exists exclusively as the (Z)-isomer (cis). The steric repulsion between the allylic methyl group (C2) and the ester group at C3 forces the molecule into a slightly twisted planar conformation, which significantly influences its reactivity in cycloadditions.

- **Isomerization Risk:** Under UV irradiation or radical catalysis, the thermodynamically less stable (Z)-isomer can isomerize to the (E)-isomer, dimethyl mesaconate. This transformation alters the physical properties (MP, BP) and reactivity profile.

Structural Visualization

The following diagram illustrates the structural relationship between dimethyl citraconate and its isomers, highlighting the critical (Z)-alkene geometry.



[Click to download full resolution via product page](#)

Figure 1: Isomeric relationships. Dimethyl citraconate is the kinetic product of citraconic anhydride esterification but can isomerize to the trans-form (mesaconate) under stress.

Physicochemical Properties

Accurate physicochemical data is essential for process scaling and purification.

Property	Value	Notes
Boiling Point	210–211 °C	At 760 mmHg
Density	1.11 g/mL	At 25 °C
Refractive Index ()	1.438	Diagnostic for purity
Appearance	Colorless / Pale Yellow Liquid	Darkens upon oxidation
Solubility	Miscible in EtOH, Et ₂ O, CHCl ₃	Immiscible in water

Spectroscopic Characterization (Self-Validating Protocol)

To validate the identity of synthesized or purchased dimethyl citraconate, use the following NMR diagnostic peaks. The long-range allylic coupling is the key differentiator from the trans-isomer.

Proton NMR (¹H NMR, 300 MHz, CDCl₃)

- 5.86 ppm (1H, q, Hz): Vinyl proton (=CH). The quartet splitting arises from coupling with the allylic methyl group.
- 3.83 ppm (3H, s): Ester methoxy group (likely C1-COOCH₃, deshielded by proximity to methyl).
- 3.72 ppm (3H, s): Ester methoxy group (C4-COOCH₃

).

- 2.06 ppm (3H, d,

Hz): Allylic methyl group (-CH

). Appears as a doublet due to coupling with the vinyl proton.

Diagnostic Check: If the vinyl proton appears as a singlet or the coupling constant is significantly larger, suspect contamination with dimethyl mesaconate.

Carbon NMR (¹³C NMR, 75 MHz, CDCl₃)

- Carbonyls: Two signals in the 165–170 ppm region.
- Alkene (Quaternary): ~145 ppm (C-Me).
- Alkene (Methine): ~120 ppm (=CH).[\[2\]](#)
- Methoxy Carbons: ~52 ppm.
- Methyl Carbon: ~20 ppm.

Synthesis Protocol

The most robust synthesis involves the acid-catalyzed esterification of citraconic anhydride. This method avoids the formation of the thermodynamic trans-isomer if temperature is controlled.

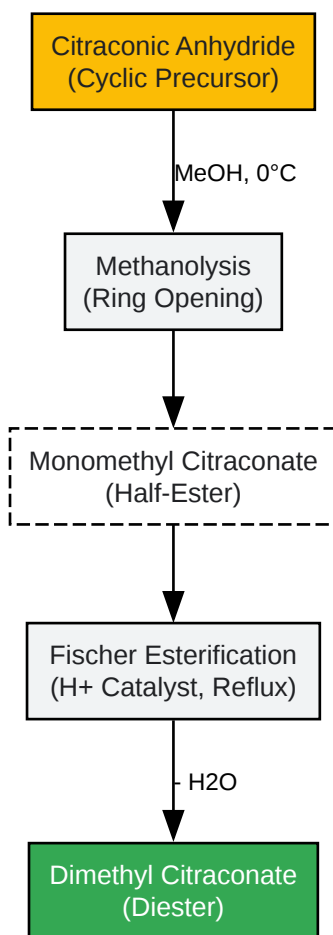
Reagents

- Precursor: Citraconic Anhydride (CAS: 616-02-4).
- Solvent/Reactant: Methanol (anhydrous, excess).
- Catalyst: Concentrated H₂SO₄ or p-Toluenesulfonic acid (pTsOH).

Step-by-Step Workflow

- Dissolution: Dissolve 1.0 eq of Citraconic Anhydride in 10.0 eq of anhydrous Methanol.

- Catalysis: Add 0.05 eq of H_2SO_4 dropwise at 0°C to prevent exotherm-induced isomerization.
- Reflux: Heat the mixture to reflux (65°C) for 4–6 hours. Monitor via TLC (SiO_2 , 20% EtOAc/Hexanes) or GC-MS.
- Workup:
 - Cool to room temperature.
 - Concentrate in vacuo to remove excess methanol.
 - Dilute residue with Diethyl Ether.[\[3\]](#)
 - Wash with sat. NaHCO_3 (2x) to remove unreacted acid/anhydride.
 - Wash with Brine, dry over MgSO_4 .
- Purification: Distillation under reduced pressure (approx. $100\text{--}105^\circ\text{C}$ at 22 mmHg) yields pure dimethyl citraconate.



[Click to download full resolution via product page](#)

Figure 2: Synthesis pathway from anhydride to diester via acid-catalyzed methanolysis.

Reactivity Profile & Applications

Diels-Alder Cycloadditions

Dimethyl citraconate is a moderately reactive dienophile. The presence of the methyl group at the double bond creates steric hindrance, often reducing reaction rates compared to dimethyl maleate. However, it is highly valuable for introducing a quaternary methyl center into cyclic systems.

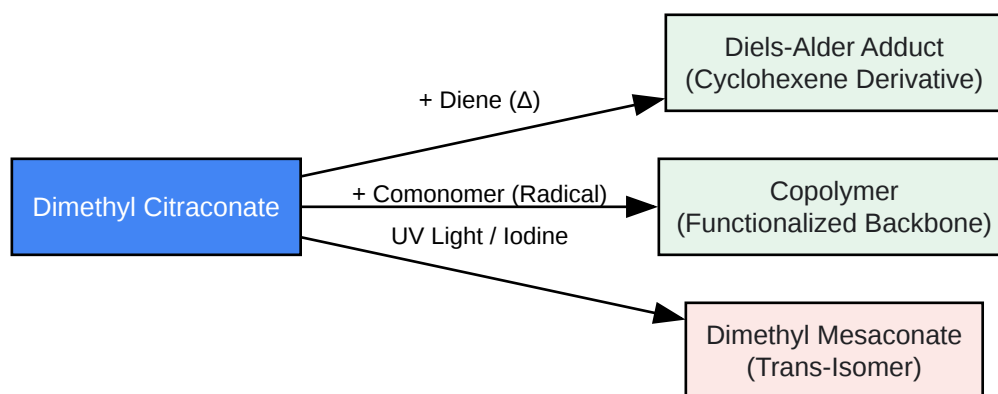
- **Stereospecificity:** The reaction is stereospecific; the *cis*-relationship of the ester groups is retained in the adduct.

- **Regioselectivity:** In reactions with unsymmetrical dienes (e.g., isoprene), the "ortho" and "para" rules apply, heavily influenced by the electronic withdrawing nature of the ester groups.

Polymerization & Drug Delivery

In drug development, dimethyl citraconate is used as a comonomer to introduce functionalizable sites into polyester or polyacrylate backbones.

- **Mechanism:** Radical copolymerization.
- **Utility:** The ester groups can be hydrolyzed post-polymerization to release free carboxylic acids, modifying the polymer's solubility (pH-responsive polymers) or providing conjugation sites for drug payloads.



[Click to download full resolution via product page](#)

Figure 3: Primary reactivity pathways for Dimethyl Citraconate.

Safety & Handling (SDS Highlights)

- **Hazards:** Skin and eye irritant. May cause respiratory irritation.
- **Storage:** Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent oxidation or moisture-induced hydrolysis.
- **PPE:** Standard lab coat, nitrile gloves, and safety glasses required. Work in a fume hood.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5355715, Dimethyl citraconate. Retrieved from [[Link](#)]
- Organic Syntheses. Citraconic Anhydride and Acid Preparation. Coll. Vol. 2, p. 140 (1943). Retrieved from [[Link](#)]
- Gottlieb, H. E., et al. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. [4] J. Org. [2][5][6] Chem. (Reference for solvent shifts in CDCl₃). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CITRACONIC ACID DIMETHYL ESTER(617-54-9) 1H NMR [m.chemicalbook.com]
- 2. kgroup.du.edu [kgroup.du.edu]
- 3. rsc.org [rsc.org]
- 4. scs.illinois.edu [scs.illinois.edu]
- 5. researchgate.net [researchgate.net]
- 6. researchportalplus.anu.edu.au [researchportalplus.anu.edu.au]
- To cite this document: BenchChem. [Technical Guide: Dimethyl Citraconate Chemical Structure & Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031520/docs#technical-guide-dimethyl-citraconate-chemical-structure-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)